

Application Notes and Protocols for Dual-Phase Xenon Time Projection Chambers

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Compound of Interest

Compound Name: Xenon

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Dual-phase **xenon** time projection chambers (TPCs) are highly sensitive radiation detectors at the forefront of astroparticle physics, primarily designed for rare-event searches such as the direct detection of dark matter particles.[1][2] By utilizing liquid **xenon** as a target medium and simultaneously detecting both scintillation light and ionization charge, these instruments achieve exceptional background discrimination and three-dimensional position reconstruction of particle interactions.[3][4] Their multi-tonne target masses, low energy thresholds (around 1 keV), and ultra-low background rates also enable searches for other rare phenomena, including neutrinoless double beta decay and the detection of astrophysical neutrinos.[5][6] This document provides a detailed overview of the design principles, operational protocols, and data characteristics of dual-phase **xenon** TPCs.

Design and Operational Principles

A dual-phase **xenon** TPC is a cylindrical detector filled with ultra-pure liquid **xenon** (LXe), with a thin layer of gaseous **xenon** (GXe) maintained above it.[3] The chamber's inner walls are typically lined with highly reflective polytetrafluoroethylene (PTFE) to maximize light collection. [3] Arrays of photosensors, usually photomultiplier tubes (PMTs), are positioned at the top (in the gas phase) and bottom (in the liquid phase) of the chamber to detect scintillation light.[1]

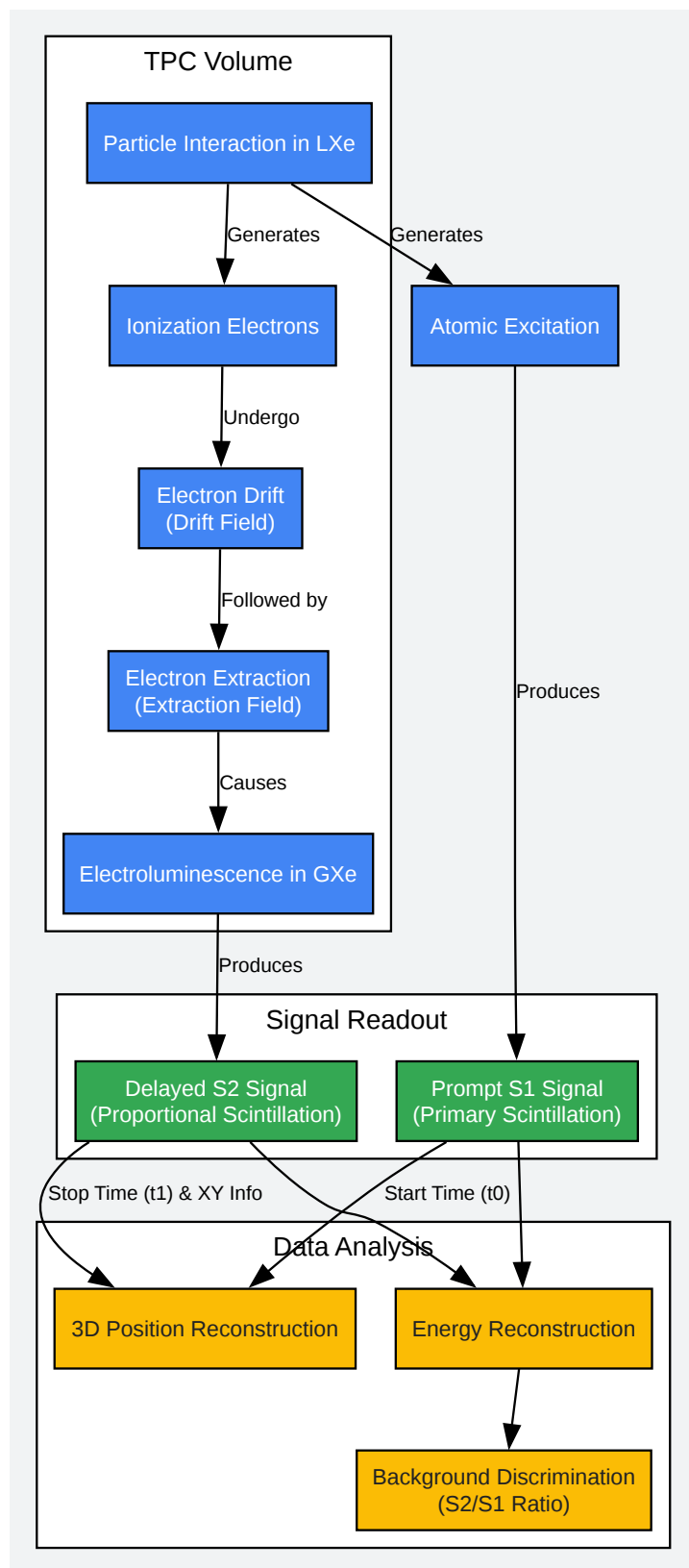
Key Components and Principles:

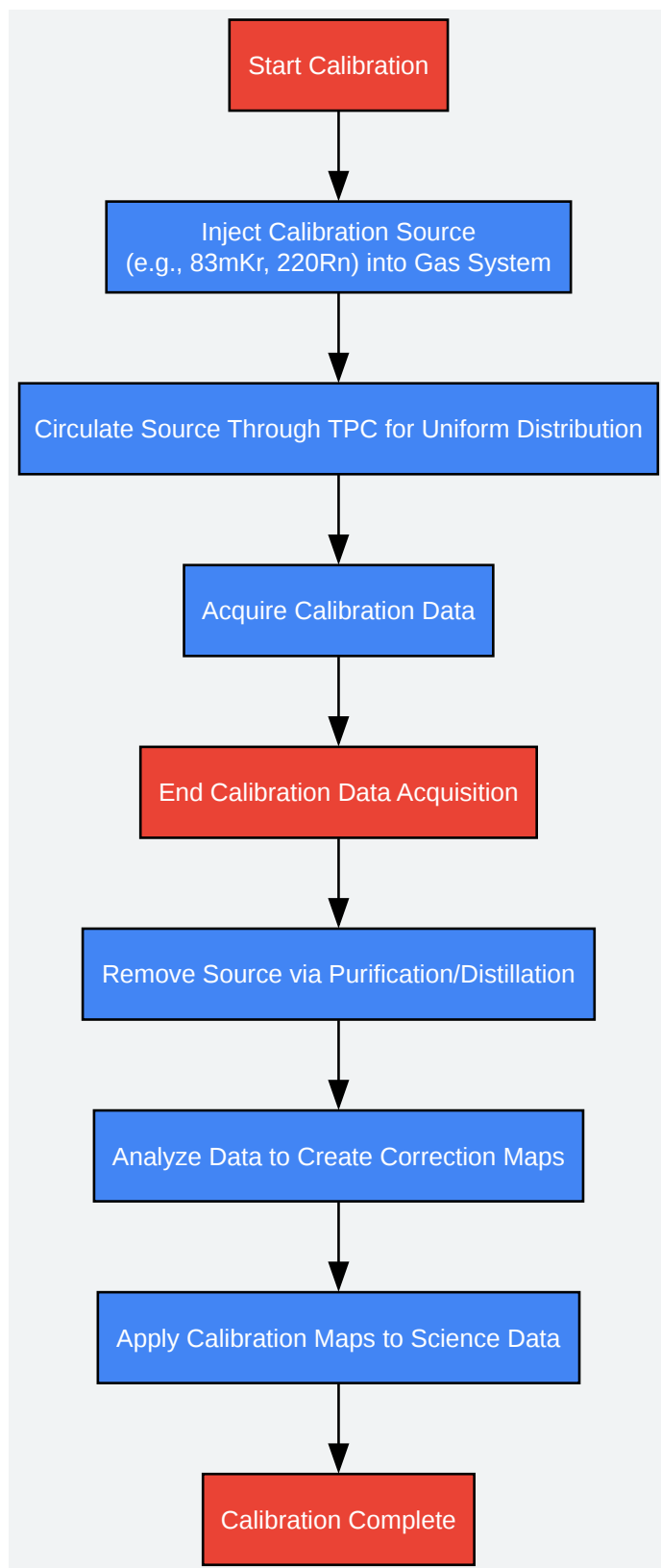
- Target Medium (Liquid **Xenon**): **Xenon** is an ideal target for several reasons:

- High Atomic Number ($A \approx 131$): Increases the probability of interactions with Weakly Interacting Massive Particles (WIMPs).[3]
- High Density ($\sim 3 \text{ g/cm}^3$): Allows for compact detectors with large target masses.[3]
- Excellent Scintillator and Ionizer: It efficiently produces both light and charge upon particle interaction.[6][7]
- Self-Shielding: The high density and atomic number provide excellent stopping power for external gamma radiation, allowing for a quiet inner "fiducial" volume.[3]
- Dual-Phase Operation: The detector operates with **xenon** in both liquid and gaseous phases. A particle interaction in the LXe produces prompt scintillation light (the S1 signal) and ionization electrons.[1][8]
- Electric Fields: A uniform electric drift field (typically a few hundred V/cm) is applied across the liquid **xenon** volume between a cathode at the bottom and a gate grid near the liquid-gas interface.[5] This field causes the ionization electrons to drift upwards towards the surface. A much stronger electric field ($\sim 10 \text{ kV/cm}$), known as the extraction field, is applied between the gate and an anode in the gas phase.[5] This field extracts the drifted electrons from the liquid into the gas.
- Signal Generation (S1 and S2):
 - S1 (Primary Scintillation): A particle interaction in the LXe excites **xenon** atoms, which form excited dimers (excimers) and then de-excite, releasing prompt scintillation photons at a wavelength of $\sim 175 \text{ nm}$. [9] These photons are detected by the PMT arrays, creating the S1 signal.
 - S2 (Secondary Scintillation): The ionization electrons, after drifting to the liquid surface, are extracted into the gas phase by the strong extraction field.[3] In the gas, they are accelerated and excite **xenon** atoms, producing a secondary burst of scintillation light known as electroluminescence.[1] This delayed and much larger signal is the S2 signal.
- 3D Position Reconstruction:

- Depth (Z-coordinate): The time difference between the detection of the prompt S1 signal and the delayed S2 signal, combined with the known electron drift velocity, provides the vertical position of the interaction.[3]
- Horizontal (X-Y coordinates): The localized pattern of the S2 light recorded by the top PMT array is used to reconstruct the horizontal position of the event.[8]
- Background Discrimination: The ratio of the charge signal (S2) to the light signal (S1) is a powerful parameter for discriminating between different types of particle interactions.[8] Electron recoil events (from beta and gamma backgrounds) produce a different S2/S1 ratio compared to nuclear recoil events (expected from WIMP interactions).[4][10]

Below is a diagram illustrating the fundamental operational workflow of a dual-phase **xenon** TPC.





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